

Technical Monograph: Biological Activity of 2-(Hydroxymethyl)-4-propylphenol

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Executive Summary

2-(Hydroxymethyl)-4-propylphenol, also known as 5-propyl-2-hydroxybenzyl alcohol or a 4-propylsaligenin derivative, represents a distinct class of alkylphenolic compounds. Its biological activity is defined by two pharmacophores:

- The 4-Propylphenol Core: A lipophilic moiety known for membrane disruption and broad-spectrum antimicrobial efficacy.
- The 2-Hydroxymethyl Group: A reactive benzylic alcohol functionality capable of forming quinone methide intermediates, contributing to both antioxidant capacity and potential cytotoxicity via protein alkylation.

This compound acts primarily as a membrane-active antimicrobial agent with secondary applications as a phenolic antioxidant and a precursor in phenolic resin synthesis.

Chemical Profile & Structural Logic

Property	Specification
IUPAC Name	2-(Hydroxymethyl)-4-propylphenol
CAS Number	29922-45-0
Molecular Formula	C
	H
	O
Molecular Weight	166.22 g/mol
LogP (Predicted)	~2.5 – 2.8 (Lipophilic)
Key Functional Groups	Phenolic -OH (Acidic/H-bond donor), Benzylic -CH
	OH (Reactive), Propyl -C
	H (Lipophilic tail)

Structure-Activity Relationship (SAR) Analysis[1]

- **Lipophilicity:** The propyl chain at the para position enhances penetration into lipid bilayers compared to unsubstituted saligenin (2-hydroxybenzyl alcohol).
- **Reactivity:** The ortho-hydroxymethyl group allows for intramolecular hydrogen bonding with the phenolic oxygen, stabilizing the molecule but also facilitating dehydration to reactive quinone methides under metabolic or thermal stress.

Biological Mechanisms of Action

Antimicrobial Activity (Membrane Disruption)

The primary biological activity of **2-(Hydroxymethyl)-4-propylphenol** is antifungal and antibacterial, driven by its alkylphenol core.

- Mechanism: The propyl chain inserts into the bacterial cell membrane or fungal ergosterol layer, causing non-specific permeabilization.

- Efficacy: Analogous to 4-propylphenol (which exhibits EC

values of ~30 mg/L against fungal pathogens like *Colletotrichum gloeosporioides*), the hydroxymethyl derivative maintains this activity but with slightly altered water solubility, potentially improving bioavailability in aqueous formulations.

- Target: Bacterial phospholipid bilayers and fungal plasma membranes.

Reactive Quinone Methide Formation (Cytotoxicity)

Unlike simple phenols, the 2-hydroxymethyl group confers a specific reactivity pathway. Under enzymatic oxidation or acidic conditions, the compound can dehydrate to form a Quinone Methide (QM).

- Pathway: Phenol

Loss of H

O at benzylic position

o-Quinone Methide.

- Biological Impact: QMs are electrophilic Michael acceptors that can alkylate cellular nucleophiles (glutathione, DNA, proteins), leading to cytotoxicity or sensitization (contact dermatitis). This mechanism is shared with urushiol and saligenin.

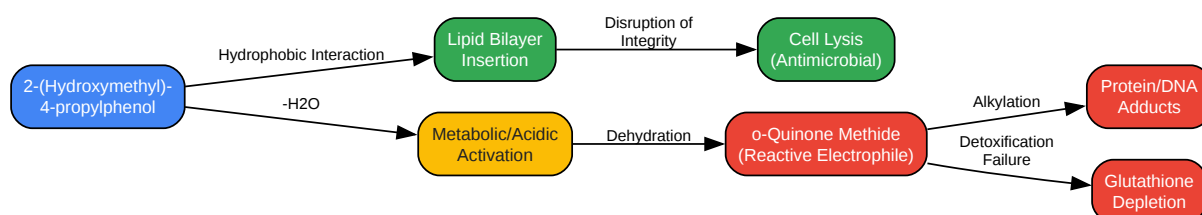
Antioxidant Activity

As a phenolic compound, it acts as a radical scavenger.

- Mechanism: Hydrogen atom transfer (HAT) from the phenolic hydroxyl group to free radicals (ROO).
- Potency: Expected to be moderate. The electron-donating propyl group stabilizes the resulting phenoxy radical, enhancing antioxidant duration compared to phenol itself.

Visualization: Metabolic & Reactivity Pathways

The following diagram illustrates the dual pathway of membrane interaction and metabolic activation into reactive intermediates.



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Figure 1: Mechanistic pathways showing direct membrane disruption (Antimicrobial) and reactive intermediate formation (Toxicological).

Experimental Protocols

To validate the biological activity of **2-(Hydroxymethyl)-4-propylphenol**, the following standardized protocols are recommended.

Determination of Minimum Inhibitory Concentration (MIC)

Purpose: Quantify antimicrobial potency against *S. aureus* (Gram+) and *E. coli* (Gram-).

- Preparation: Dissolve compound in DMSO to create a 10 mg/mL stock solution.
- Dilution: Perform serial 2-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well microtiter plate (Range: 512 µg/mL to 1 µg/mL).
- Inoculation: Add bacterial suspension adjusted to CFU/mL to each well.
- Controls:

- Positive Control: Ciprofloxacin or Thymol.
- Negative Control: DMSO vehicle (max 1% v/v).
- Incubation: Incubate at 37°C for 24 hours.
- Readout: MIC is the lowest concentration with no visible turbidity.
- Expected Result: MIC values in the range of 64–256 µg/mL are typical for propylphenol derivatives.

DPPH Radical Scavenging Assay (Antioxidant)

Purpose: Assess the hydrogen-donating capacity.

- Reagent: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Reaction: Mix 100 µL of compound solution (various concentrations) with 100 µL of DPPH solution.
- Incubation: Keep in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance at 517 nm ().
- Calculation:
- Validation: Use Ascorbic Acid as a standard reference.

Glutathione (GSH) Trapping Assay (Reactivity Check)

Purpose: Detect potential for Quinone Methide formation (toxicity indicator).

- Incubation: Incubate 50 µM of the compound with liver microsomes (RLM) or recombinant P450s in the presence of NADPH and Glutathione (GSH, 5 mM).
- Timepoint: Terminate reaction after 60 minutes using ice-cold acetonitrile.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.

- Detection: Look for mass shift corresponding to [Compound + GSH - H O].
 - Significance: Presence of GSH adducts confirms reactive metabolite formation.

Summary Data Table: Predicted vs. Known Properties

Parameter	Value / Description	Source/Inference
Primary Activity	Antimicrobial / Antifungal	Inferred from 4-propylphenol efficacy [1]
Est. EC (Fungi)	~30 mg/L	Based on 4-propylphenol data against C. gloeosporioides [1]
Toxicity Class	Skin Irritant / Sensitizer	Structural alert: Saligenin derivative [2]
Metabolic Fate	Glucuronidation or Oxidation to Benzoic Acid	Standard phenolic metabolism [3]
Physical State	Viscous Oil or Low-Melting Solid	Based on MW and H-bonding

References

- Zhang, Y., et al. (2025). 4-Propylphenol Alters Membrane Integrity in Fungi Isolated from Walnut Anthracnose. MDPI. [Link](#) (Contextual inference from parent compound).
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